

5-Acetyloxindole: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Acetyloxindole

Cat. No.: B1336615

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information and handling precautions for **5-Acetyloxindole** (CAS No. 64483-69-8). The content is intended to support researchers, scientists, and drug development professionals in implementing safe laboratory practices when working with this compound. This document synthesizes available safety data, outlines relevant experimental methodologies for hazard assessment, and provides visual workflows for risk management and handling procedures.

GHS Hazard Classification and Statements

5-Acetyloxindole has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following pictograms and hazard statements summarize the potential risks associated with this compound.

Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Data

Comprehensive toxicological studies providing specific quantitative data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **5-Acetyloxindole** are not publicly available at the time of this publication. The Safety Data Sheet for **5-Acetyloxindole** explicitly states "no data available" for these metrics.

In the absence of specific experimental values for **5-Acetyloxindole**, the following table outlines the GHS classification criteria for the assigned hazard statements. This provides a basis for understanding the potential toxicity of the compound.

Hazard Statement	GHS Hazard Class & Category	GHS Classification Criteria (for the assigned category)
H302	Acute toxicity, oral (Category 4)	Acute Toxicity Estimate (ATE) for oral exposure: > 300 and ≤ 2000 mg/kg body weight.
H315	Skin corrosion/irritation (Category 2)	Causes reversible skin irritation. Mean score of ≥ 2.3 and ≤ 4.0 for erythema/eschar or for oedema in at least 2 of 3 tested animals.
H319	Serious eye damage/eye irritation (Category 2A)	Causes reversible eye irritation within 21 days. Mean score of ≥ 1 for corneal opacity or iritis, or ≥ 2 for conjunctival redness or chemosis in at least 2 of 3 tested animals.
H335	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	Transient target organ effects (respiratory tract irritation) for which a chemical may not meet the criteria to be classified in Categories 1 or 2.

Experimental Protocols for Hazard Assessment

While specific experimental data for **5-Acetyloxindole** is not available, the following sections describe the standard OECD (Organisation for Economic Co-operation and Development) guidelines for the experimental protocols that would be employed to determine the GHS hazard classifications.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used where a small group of animals (typically three female rats) is dosed at a defined starting level. The outcome of this first step (number of animals surviving or moribund) determines the next step, which could involve dosing another group of animals at a lower or higher dose level.
- Animal Model: Healthy, young adult female rats are the preferred species.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - Body weight is recorded weekly.
 - At the end of the study, all animals are subjected to gross necropsy.
- Classification: The substance is classified into one of the GHS categories based on the number of animals that die at specific dose levels.

Acute Dermal Irritation (OECD Guideline 404)[1]

This guideline describes the procedure for assessing the potential of a substance to cause skin irritation.[1]

- Principle: The test substance is applied to a small area of the skin of an experimental animal, and the degree of irritation is observed and scored over a specified period.[1]
- Animal Model: The albino rabbit is the recommended species.[1]
- Procedure:
 - Approximately 24 hours before the test, the fur is removed from the dorsal area of the animal.

- The test substance (0.5 g or 0.5 mL) is applied to a small area of the skin and covered with a gauze patch.
- The patch is removed after a 4-hour exposure period.
- The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- The severity of the skin reactions is scored according to a standardized scale.
- Classification: The substance is classified as a skin irritant if it produces reversible inflammatory changes in the skin.[\[1\]](#)

Acute Eye Irritation (OECD Guideline 405)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This test is designed to evaluate the potential of a substance to cause eye irritation or damage.
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Principle: A single dose of the test substance is applied to one eye of an experimental animal, with the untreated eye serving as a control. The degree of eye irritation is then evaluated by scoring lesions of the cornea, iris, and conjunctiva.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Animal Model: The albino rabbit is the preferred species.[\[2\]](#)
- Procedure:
 - The test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye.[\[2\]](#)[\[3\]](#)
 - The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.
[\[3\]](#)[\[5\]](#)
 - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored using a standardized system.[\[4\]](#)
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.[\[2\]](#)[\[4\]](#)

Acute Inhalation Toxicity (OECD Guideline 403)[6][7][8]

This guideline outlines the procedure for assessing the toxicity of a substance upon inhalation.
[6][7][8]

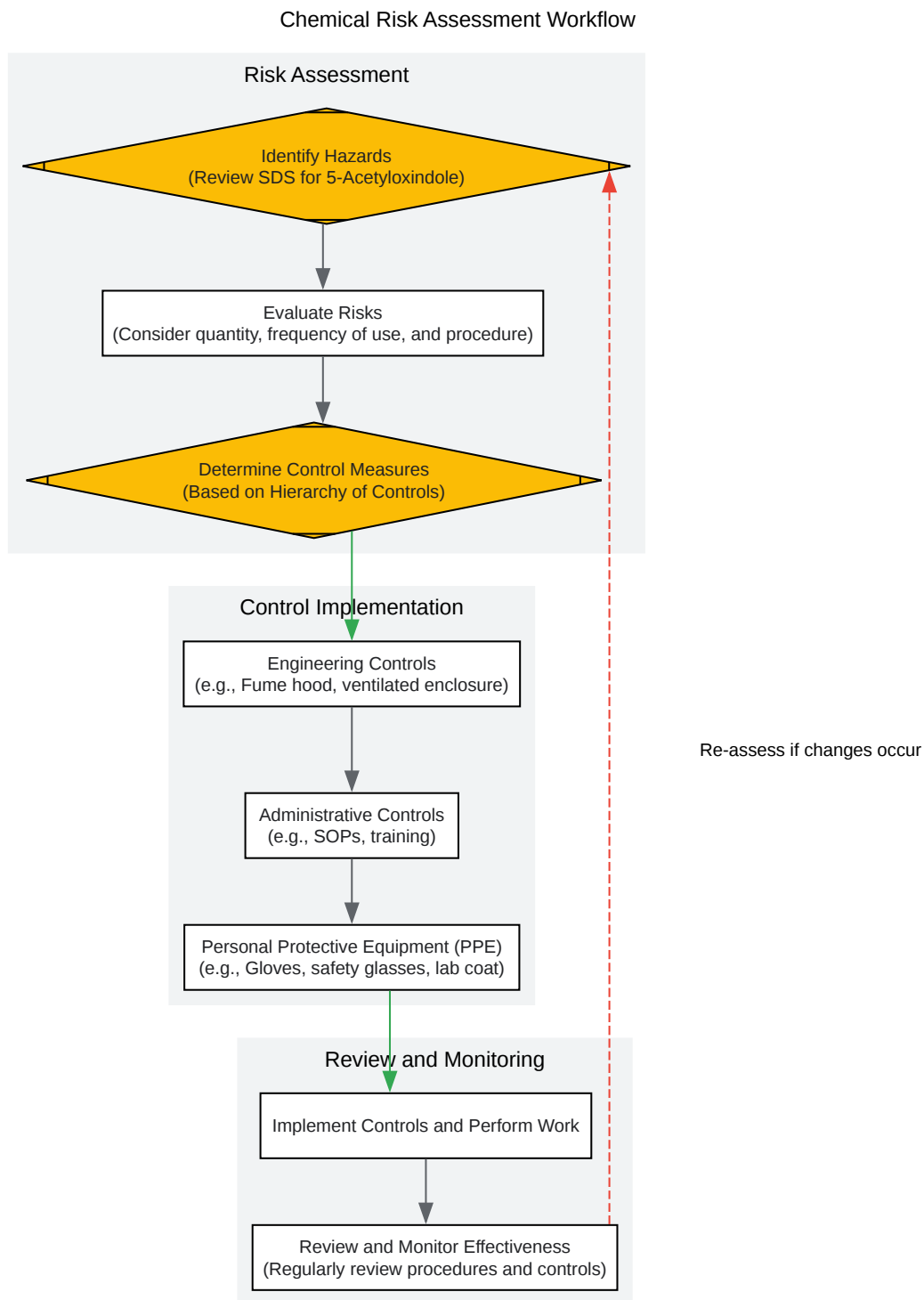
- Principle: Animals are exposed to the test substance, typically for 4 hours, in a whole-body or nose-only inhalation chamber. The concentration that is lethal to 50% of the test animals (LC50) is determined.[8]
- Animal Model: The rat is the preferred species.[8]
- Procedure:
 - Groups of animals are exposed to different concentrations of the test substance as a gas, vapor, or aerosol.
 - Animals are observed for signs of toxicity during and after exposure for a period of 14 days.
 - Mortality, clinical signs, and body weight changes are recorded.
 - A gross necropsy is performed on all animals.
- Classification: The substance is classified into a GHS category based on its LC50 value.[8]

Handling Precautions and Risk Management

Given the hazardous properties of **5-Acetyloxindole**, a thorough risk assessment should be conducted before any handling. The following workflows and precautions are recommended.

Chemical Risk Assessment Workflow

A systematic approach to risk assessment is crucial for ensuring laboratory safety. The following diagram illustrates a general workflow for assessing and mitigating the risks associated with handling chemical compounds like **5-Acetyloxindole**.



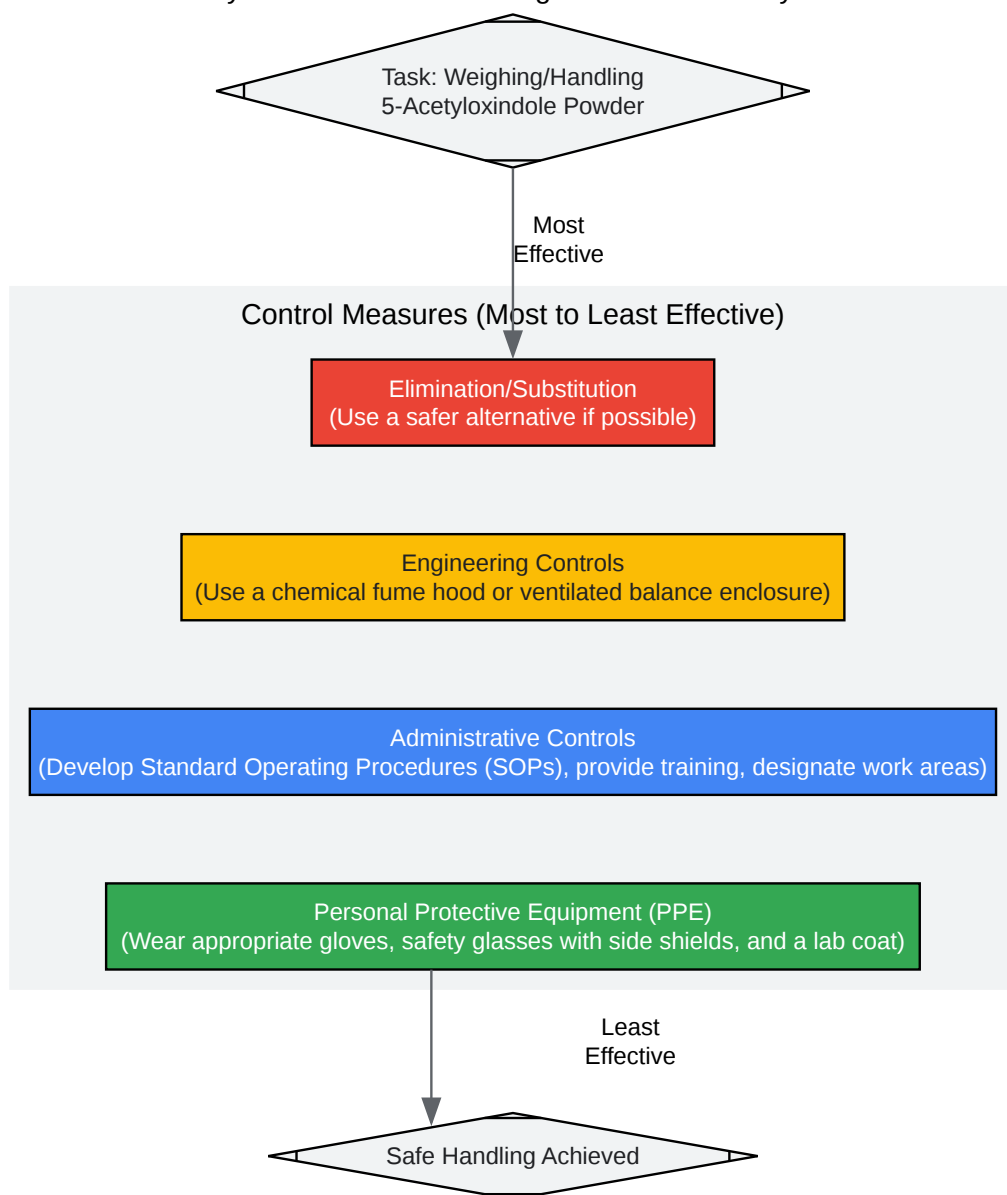
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Caption: A workflow for assessing and managing the risks of handling **5-Acetyloxindole**.

Recommended Handling Procedures for Powdered 5-Acetyloxindole

As **5-Acetyloxindole** is a solid, likely in powdered form, specific precautions should be taken to minimize inhalation and dermal exposure. The hierarchy of controls should be applied to determine the most effective safety measures.

Hierarchy of Controls for Handling Powdered 5-Acetyloxindole

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Caption: A hierarchy of controls for the safe handling of powdered **5-Acetyloxindole**.

Specific Handling Precautions

- Engineering Controls:
 - Always handle **5-Acetyloxindole** in a well-ventilated area.
 - Use a certified chemical fume hood, especially when handling the powder, to avoid the formation and inhalation of dust and aerosols.
 - For weighing, a ventilated balance enclosure is recommended.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety glasses with side shields or goggles.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Change gloves immediately if they become contaminated.
 - Respiratory Protection: If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator may be necessary.
- Hygiene Measures:
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in areas where **5-Acetyloxindole** is handled.
 - Remove contaminated clothing and wash it before reuse.

Storage and Disposal

- Storage:
 - Store in a tightly closed container.
 - Keep in a cool, dry, and well-ventilated place.
 - Store away from incompatible materials such as strong oxidizing agents.

- Disposal:
 - Dispose of contents and container in accordance with local, regional, and national regulations.
 - Do not allow the chemical to enter drains or waterways.

First-Aid Measures

- If Swallowed: Rinse mouth. Get medical help.
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

This technical guide is intended to provide comprehensive safety information based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment for their specific experimental conditions and to ensure that all appropriate safety precautions are in place. Always consult the most recent Safety Data Sheet for **5-Acetyloxindole** before use.

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